

Preliminary Investigation of 2-Methylquinoline-6sulfonic Acid: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-methylquinoline-6-sulfonic acid	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methylquinoline-6-sulfonic acid, a derivative of the versatile quinoline scaffold, serves as a pivotal intermediate in synthetic organic chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications, with a particular focus on its role as a precursor to more complex molecules. While specific biological activity data for this compound is limited in publicly accessible literature, the known pharmacological profiles of quinoline and sulfonamide derivatives suggest avenues for future investigation. This document consolidates available data, presents generalized experimental protocols, and visualizes key chemical transformations to support further research and development.

Introduction

Quinoline and its derivatives are fundamental heterocyclic structures renowned for their broad spectrum of biological activities, forming the core of numerous pharmaceuticals. The introduction of a sulfonic acid group to the 2-methylquinoline (quinaldine) backbone at the 6-position yields **2-methylquinoline-6-sulfonic acid**, a compound of significant interest as a chemical building block. Its primary utility lies in its conversion to reactive intermediates, such as 2-methylquinoline-6-sulfonyl chloride, which are precursors to a variety of sulfonamides and other sulfur-containing organic molecules.[1] This guide aims to provide a detailed preliminary



investigation of **2-methylquinoline-6-sulfonic acid**, summarizing its known properties and synthetic methodologies.

Physicochemical Properties

A summary of the key physicochemical properties of **2-methylquinoline-6-sulfonic acid** is presented in Table 1. This data is essential for its handling, characterization, and application in synthetic protocols.

Property	Value	Reference(s)
CAS Number	93805-05-1	[2][3]
Molecular Formula	C10H9NO3S	[2]
Molecular Weight	223.25 g/mol	[2]
Physical Form	Solid	[3]
Purity	Typically ≥95%	[3]
Storage	Sealed in dry, room temperature conditions	[3]
IUPAC Name	2-methylquinoline-6-sulfonic acid	[3]
Canonical SMILES	CC1=NC2=C(C=C1)C=C(C=C 2)S(=O)(=O)O	[2]
InChI Key	WTVFVAWTGKJRPC- UHFFFAOYSA-N	[3]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	1	[2]

Synthesis of 2-Methylquinoline-6-sulfonic Acid



The principal method for the synthesis of **2-methylquinoline-6-sulfonic acid** is the direct sulfonation of 2-methylquinoline (quinaldine).[1] This electrophilic aromatic substitution is typically performed using strong sulfonating agents. The regioselectivity of the reaction is crucial, with the sulfonic acid group preferentially substituting at the 6-position of the quinoline ring under controlled temperature conditions.[1]

Generalized Experimental Protocol: Sulfonation of 2-Methylquinoline

- Reagents and Equipment:
 - 2-Methylquinoline (Quinaldine)
 - Concentrated Sulfuric Acid (H₂SO₄) or Chlorosulfonic Acid (CISO₃H)
 - Reaction flask with a magnetic stirrer and heating mantle
 - Thermometer
 - Apparatus for quenching and filtration

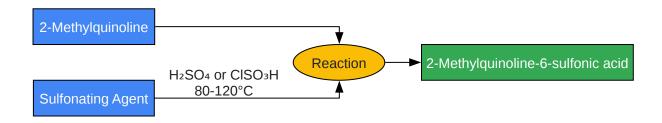
Procedure:

- In a suitable reaction flask, 2-methylquinoline is slowly added to the chosen sulfonating agent (e.g., concentrated sulfuric acid) with constant stirring. The reaction is exothermic and may require cooling to control the initial temperature rise.
- The reaction mixture is then heated to a temperature range of 80–120°C.[1] This
 temperature is critical for favoring the formation of the thermodynamically more stable 6sulfonic acid isomer and minimizing the production of other isomers.[1]
- The reaction is maintained at this temperature for a sufficient duration to ensure complete sulfonation. The exact time can vary and would typically be monitored by techniques like thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature and then carefully quenched by pouring it onto ice.



- The precipitated solid product, 2-methylquinoline-6-sulfonic acid, is collected by filtration.
- The crude product is washed with cold water to remove any residual acid.
- Further purification can be achieved by recrystallization from an appropriate solvent.

Note: When using chlorosulfonic acid, the initial product is 2-methylquinoline-6-sulfonyl chloride, which can then be hydrolyzed to the sulfonic acid.[1]



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Synthesis of **2-Methylquinoline-6-sulfonic Acid**.

Chemical Reactivity and Applications

The primary application of **2-methylquinoline-6-sulfonic acid** is as an intermediate in organic synthesis.[1] Its sulfonic acid group can be readily converted into a more reactive sulfonyl chloride moiety.

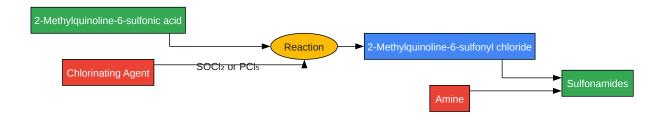
Synthesis of 2-Methylquinoline-6-sulfonyl Chloride

2-Methylquinoline-6-sulfonyl chloride is a highly reactive compound used to synthesize sulfonamides and other derivatives.[1]

- Generalized Experimental Protocol:
 - 2-methylquinoline-6-sulfonic acid is treated with a chlorinating agent such as thionyl chloride (SOCl₂) or phosphorus pentachloride (PCl₅).
 - The reaction is typically carried out in an inert solvent under reflux.



- After the reaction is complete, the excess chlorinating agent and solvent are removed under reduced pressure to yield the crude 2-methylquinoline-6-sulfonyl chloride.
- The product can be purified by recrystallization.



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Conversion to Sulfonyl Chloride and Sulfonamides.

Biological Activity and Future Directions

While specific biological activity and signaling pathway studies for **2-methylquinoline-6-sulfonic acid** are not extensively reported in the available literature, the broader classes of quinoline and sulfonamide compounds are well-known for their diverse pharmacological properties.

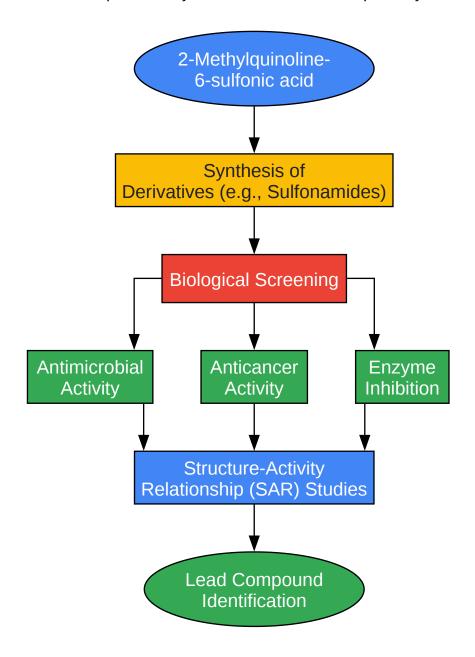
- Quinoline Derivatives: The quinoline scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of activities, including antimicrobial, anticancer, and anti-inflammatory properties.[4][5]
- Sulfonamides: This class of compounds is famous for its antibacterial agents (sulfa drugs)
 and has also been explored for anticancer and other therapeutic applications.

The hybridization of these two pharmacophores in derivatives of **2-methylquinoline-6-sulfonic acid** presents a promising strategy for the discovery of novel therapeutic agents. Future research should focus on the synthesis of a library of derivatives and their systematic biological evaluation.



Potential Research Trajectories

- Antimicrobial Screening: Derivatives, particularly sulfonamides, should be screened against a panel of pathogenic bacteria and fungi.
- Anticancer Evaluation: The cytotoxic effects of synthesized compounds could be tested against various cancer cell lines.
- Enzyme Inhibition Assays: Depending on the structural design, derivatives could be evaluated as inhibitors of specific enzymes relevant to disease pathways.





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Workflow for Future Drug Discovery Efforts.

Conclusion

2-Methylquinoline-6-sulfonic acid is a valuable and versatile intermediate in organic synthesis. Its straightforward preparation via sulfonation of 2-methylquinoline and its reactivity, particularly in the formation of sulfonyl chlorides, make it an important precursor for the synthesis of a wide array of organic compounds. While direct biological data on this specific molecule is sparse, its structural components are present in many pharmacologically active agents. This technical guide provides a foundational understanding for researchers and professionals in drug development, highlighting the potential for this compound in the creation of novel molecules with therapeutic promise. Further exploration into the synthesis of its derivatives and their subsequent biological screening is a logical and promising direction for future research.

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- To cite this document: BenchChem. [Preliminary Investigation of 2-Methylquinoline-6-sulfonic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3059041#preliminary-investigation-of-2-methylquinoline-6-sulfonic-acid]



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